

# An In-depth Technical Guide to N,N-Dimethyl-1-naphthalenamine

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## Compound of Interest

**Compound Name:** *N,N-Dimethyl-2,4-dinitro-1-naphthalenamine*

**CAS No.:** 39139-79-2

**Cat. No.:** B589120

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A Note to the Reader: The initial request specified "**N,N-Dimethyl-2,4-dinitro-1-naphthalenamine**." However, extensive database searches did not yield a registered CAS number or significant technical data for this specific dinitro-substituted compound. It is possible that this is a rare, novel, or unstable molecule. This guide will instead focus on the well-characterized and widely utilized parent compound, N,N-Dimethyl-1-naphthalenamine (CAS No. 86-56-6), a key aromatic amine with significant applications in chemical analysis and synthesis. The principles and data presented here will serve as a foundational reference for professionals working with naphthalenamine derivatives.

## Introduction and Core Concepts

N,N-Dimethyl-1-naphthalenamine is a tertiary aromatic amine derived from 1-naphthylamine by the substitution of the two amine hydrogens with methyl groups.<sup>[1][2]</sup> This structural modification has profound implications for its chemical reactivity and utility. The dimethylamino group is a strong electron-donating group, which activates the naphthalene ring system towards electrophilic substitution. Its primary application lies in analytical chemistry, particularly in the Griess test for the detection of nitrites.<sup>[1][2]</sup>

## Physicochemical Properties and Identifiers

A comprehensive understanding of a compound's physical and chemical properties is paramount for its safe and effective use in a laboratory setting.

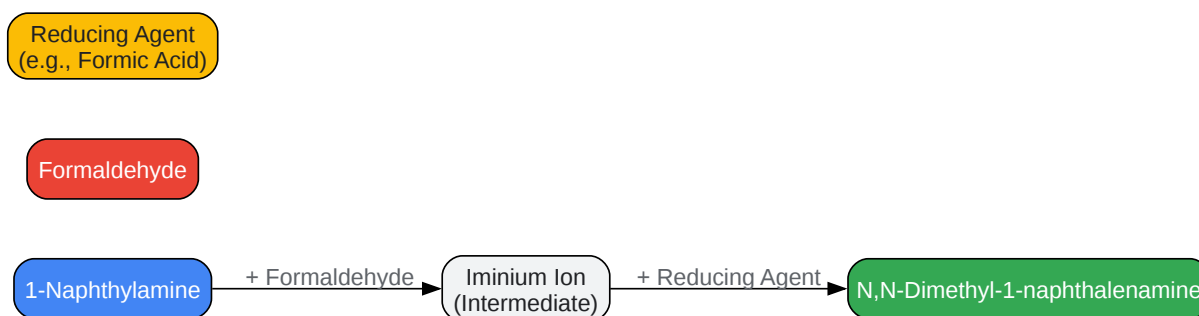
Property	Value	Source
CAS Number	86-56-6	[1][3][4][5]
Molecular Formula	C <sub>12</sub> H <sub>13</sub> N	[1][3][5]
Molecular Weight	171.24 g/mol	[3]
Appearance	Clear to slight yellow or brown liquid	[4]
Odor	Aromatic	[4][6]
Density	1.042 g/cm <sup>3</sup> at 25 °C	[1]
Boiling Point	139-140 °C at 13 mmHg	[1][6]
Flash Point	113 °C	[3]
Solubility	Insoluble in water; Soluble in alcohol and ether	[3][6]
Refractive Index	1.6210 to 1.6230 at 20 °C	[3][6]

Other Identifiers:

- IUPAC Name: N,N-dimethylnaphthalen-1-amine[4]
- Synonyms: 1-Dimethylaminonaphthalene, DMNA[3][7]
- EC Number: 201-682-4[4]
- PubChem CID: 6848[3][4]

## Synthesis and Purification

The synthesis of N,N-dimethyl-1-naphthalenamine is typically achieved through the methylation of 1-naphthylamine. While specific laboratory-scale and industrial processes may vary, a common conceptual pathway involves reductive amination.



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Caption: Eschweiler-Clarke reaction pathway for the synthesis of N,N-Dimethyl-1-naphthalenamine.

Purification of the final product is typically achieved through vacuum distillation.[6] The progress of the reaction and the purity of the final product can be monitored using thin-layer chromatography (TLC) and gas chromatography (GC).[8][9]

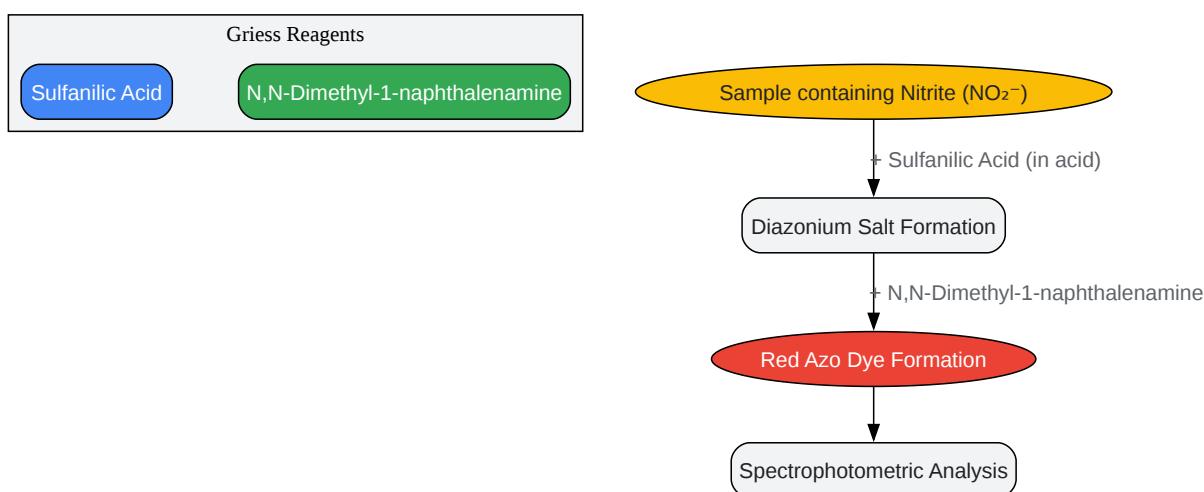
## Analytical Applications: The Griess Test

The most prominent application of N,N-Dimethyl-1-naphthalenamine is as a reagent in the Griess test for the colorimetric determination of nitrite ions.[1][2][9] This test is of critical importance in various fields, including clinical diagnostics, food safety, and environmental monitoring.

The underlying chemistry of the Griess test involves a two-step diazotization-coupling reaction:

- **Diazotization:** In an acidic medium, nitrite ions ( $\text{NO}_2^-$ ) react with sulfanilic acid to form a diazonium salt.

- Azo Coupling: The diazonium salt then couples with N,N-Dimethyl-1-naphthalenamine to form a highly colored red azo dye.[1][2][9] The intensity of the red color is directly proportional to the concentration of nitrite in the sample, which can be quantified spectrophotometrically.



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Caption: Workflow for nitrite detection using the Griess test.

## Safety and Handling

As with any chemical reagent, proper safety precautions are essential when handling N,N-Dimethyl-1-naphthalenamine.

Hazard Identification:

- Harmful if swallowed.[10][11]

- Causes skin and serious eye irritation.[3][11]
- May cause respiratory irritation.[3][11]
- Toxic to aquatic life with long-lasting effects.[3][10]
- It is also listed as a cancer suspect agent.[12]

#### Handling and Storage:

- Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[12][13]
- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[12][14]
- Keep containers tightly closed and protect from air and moisture.[12][14]
- Wash hands thoroughly after handling.[12][13]

#### First Aid Measures:

- Eyes: Immediately flush with plenty of water for at least 15 minutes.[12]
- Skin: Wash off with soap and plenty of water.[10][11]
- Ingestion: If swallowed, call a poison control center or doctor immediately.[10][11]
- Inhalation: Move the person to fresh air.[10][11]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of N,N-Dimethyl-1-naphthalenamine. Key spectral features can be found in public databases such as the NIST WebBook and PubChem.[4][5] Available data includes:

- Infrared (IR) Spectrum: Shows characteristic peaks for aromatic C-H stretching, C=C ring stretching, and C-N stretching.[5]

- Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak corresponding to its molecular weight.[5]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra provide detailed information about the structure of the molecule.[4]

## Conclusion

N,N-Dimethyl-1-naphthalenamine is a versatile and important chemical reagent, particularly in the field of analytical chemistry. Its utility in the highly sensitive Griess test for nitrite detection underscores its significance. A thorough understanding of its physicochemical properties, synthesis, and safe handling procedures is essential for researchers and professionals in the chemical and biomedical sciences.

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